CAS number for 5-(3-Chloro-4-methylphenyl)-2-furaldehyde

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Compound of Interest	
Compound Name:	*5-(3-Chloro-4-methylphenyl)-2-furaldehyde*
CAS No.:	*57666-53-2*
Cat. No.:	*B187645*

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An In-depth Technical Guide to **5-(3-Chloro-4-methylphenyl)-2-furaldehyde**

This technical guide provides a comprehensive overview of **5-(3-Chloro-4-methylphenyl)-2-furaldehyde**, including its chemical identity, synthesis, and potential biological significance. The information is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Chemical Identity and Properties

5-(3-Chloro-4-methylphenyl)-2-furaldehyde is an aromatic aldehyde derivative of furan. Its structure features a furan ring substituted with a formyl group and a chloro-methylphenyl group.

CAS Number: 57666-53-2[1][2]

While detailed, experimentally verified data for this specific compound is limited in publicly accessible literature, its properties can be inferred from closely related analogs. Below is a summary of key chemical identifiers.

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Property	Value	Source
CAS Number	57666-53-2	Sigma-Aldrich[1]
Linear Formula	C12H9ClO2	Sigma-Aldrich[1]
Molecular Weight	220.65 g/mol	Calculated
Synonyms	5-(3-Chloro-4-methylphenyl)furan-2-carbaldehyde	IUPAC Nomenclature

Synthesis and Experimental Protocols

The synthesis of 5-aryl-2-furaldehydes is typically achieved through palladium-catalyzed cross-coupling reactions. A common and effective method is the Suzuki coupling, which involves the reaction of an arylboronic acid with a halo-furan. For **5-(3-Chloro-4-methylphenyl)-2-furaldehyde**, a plausible synthetic route involves the coupling of 5-bromo-2-furaldehyde with 3-chloro-4-methylphenylboronic acid.

Proposed Synthetic Protocol: Suzuki Coupling

This protocol is a generalized procedure based on established methods for the synthesis of similar 5-aryl-2-furaldehydes.

Materials:

- 5-bromo-2-furaldehyde
- 3-chloro-4-methylphenylboronic acid
- Palladium(II) acetate (Pd(OAc)2)
- Triphenylphosphine (PPh3)
- Potassium carbonate (K2CO3)
- Toluene

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- Ethanol
- Water
- Ethyl acetate
- Brine
- Anhydrous magnesium sulfate (MgSO4)

Procedure:

- To a reaction flask, add 5-bromo-2-furaldehyde (1.0 eq), 3-chloro-4-methylphenylboronic acid (1.2 eq), potassium carbonate (2.0 eq), and a mixture of toluene, ethanol, and water (e.g., 4:1:1 ratio).
- De-gas the mixture by bubbling nitrogen or argon through it for 15-20 minutes.
- Add the palladium catalyst, such as a pre-mixed solution of palladium(II) acetate (0.02 eq) and triphenylphosphine (0.08 eq), to the reaction mixture.
- Heat the mixture to reflux (typically 80-100 °C) and monitor the reaction progress using Thin Layer Chromatography (TLC).
- Once the reaction is complete (usually within 4-12 hours), cool the mixture to room temperature.
- Add water and extract the product with ethyl acetate (3x).
- Combine the organic layers, wash with brine, and dry over anhydrous magnesium sulfate.
- Filter the mixture and concentrate the solvent under reduced pressure to obtain the crude product.
- Purify the crude product by column chromatography on silica gel using a suitable eluent system (e.g., hexane/ethyl acetate gradient) to yield pure **5-(3-Chloro-4-methylphenyl)-2-furaldehyde**.

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Potential Biological Significance and Applications

Aryl-substituted furaldehydes are precursors to a wide range of heterocyclic compounds and have been investigated for various pharmacological activities. While the specific biological activity of **5-(3-Chloro-4-methylphenyl)-2-furaldehyde** is not extensively documented, related structures have shown promise. For instance, Schiff bases derived from substituted furfuraldehydes have been evaluated for antimicrobial and anthelmintic activities[3]. The furan moiety is present in numerous natural and synthetic compounds with diverse pharmacological properties[4].

Given its structure, this compound could serve as a valuable intermediate in the synthesis of more complex molecules for drug discovery programs. The chloro and methyl substitutions on the phenyl ring can influence the compound's lipophilicity, electronic properties, and metabolic stability, making it an interesting scaffold for medicinal chemistry.

Experimental and Synthetic Workflow

The following diagram illustrates a general workflow for the synthesis, purification, and preliminary biological screening of **5-(3-Chloro-4-methylphenyl)-2-furaldehyde**.

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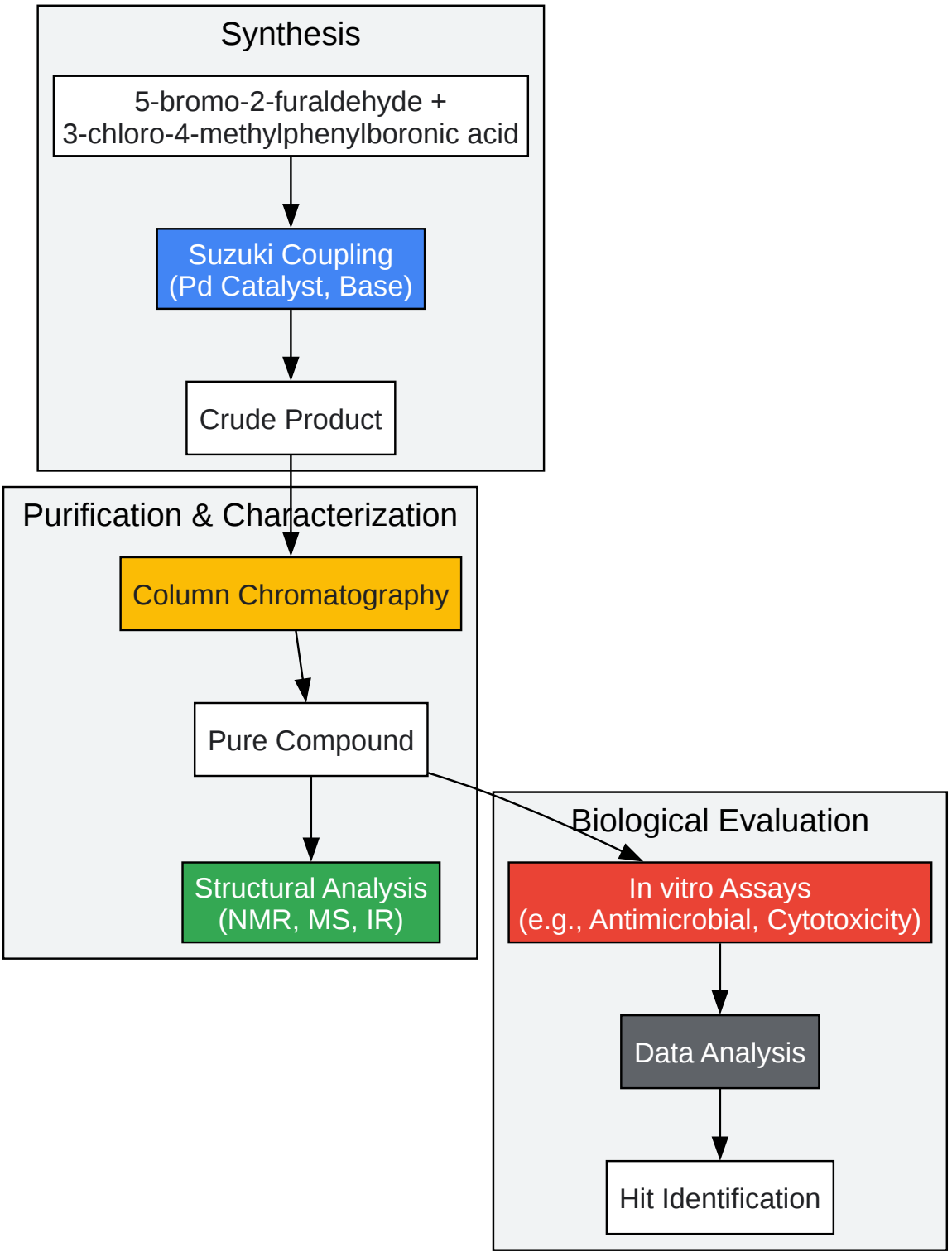
Synthesis and Screening Workflow



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Caption: A general workflow for the synthesis and evaluation of the target compound.

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Hypothetical Signaling Pathway Involvement

There is no direct evidence linking **5-(3-Chloro-4-methylphenyl)-2-furaldehyde** to specific signaling pathways. However, many small molecule drugs exert their effects by modulating key cellular signaling cascades. For instance, some chlorinated aromatic compounds have been shown to interact with pathways like the Mitogen-Activated Protein Kinase (MAPK) signaling cascade, which is crucial for regulating cell growth and proliferation[5]. A hypothetical interaction is depicted below for illustrative purposes.

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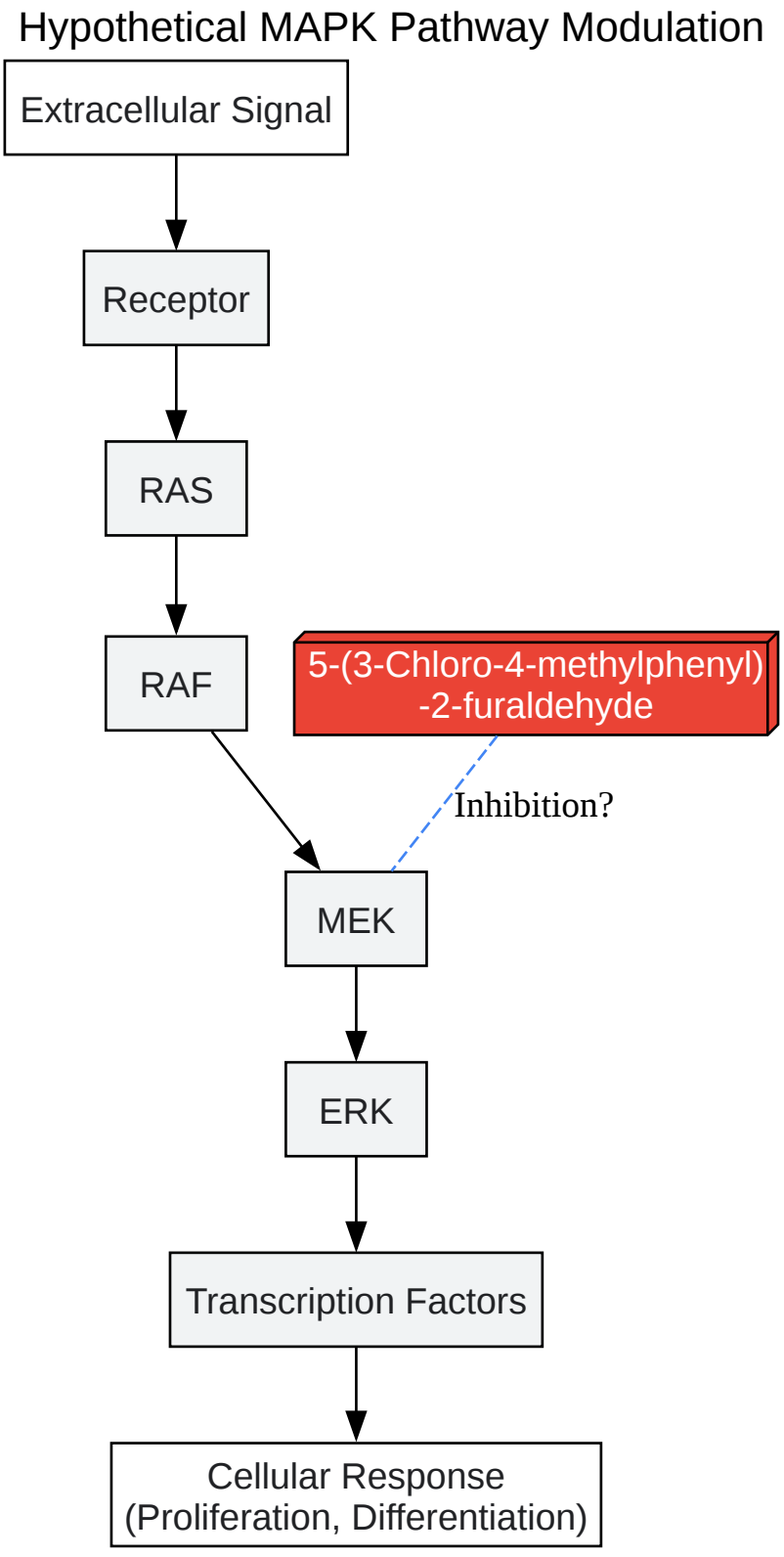

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Caption: A hypothetical modulation of the MAPK signaling pathway by the compound.

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